



# Application Note: Chiral Separation of Pyrisoxazole using Supercritical Fluid Chromatography (SFC)

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Compound of Interest		
Compound Name:	Pyrisoxazole	
Cat. No.:	B1245146	Get Quote

#### Introduction

Pyrisoxazole is a novel chiral fungicide that is increasingly used in agriculture to protect crops. [1] Due to the stereoselective bioactivity and degradation often observed with chiral pesticides, the ability to separate and quantify the individual enantiomers of Pyrisoxazole is crucial for environmental monitoring, food safety, and accurate risk assessment.[1][2] Supercritical fluid chromatography (SFC) has emerged as a powerful technique for chiral separations, offering advantages such as faster analysis times, reduced organic solvent consumption, and lower environmental impact compared to traditional high-performance liquid chromatography (HPLC). [3][4] This application note details a robust and sensitive SFC-MS/MS method for the stereoselective analysis of Pyrisoxazole enantiomers.

# **Advantages of SFC for Chiral Separations**

SFC is particularly well-suited for chiral separations for several reasons:

- High Efficiency and Speed: The low viscosity and high diffusivity of supercritical fluids, primarily carbon dioxide, allow for higher flow rates and faster separations without compromising resolution.[3][4]
- Reduced Solvent Consumption: By replacing a significant portion of the mobile phase with environmentally benign CO2, SFC dramatically reduces the use of organic solvents.



- Orthogonal Selectivity: SFC often provides different selectivity compared to reversed-phase and normal-phase HPLC, which can be advantageous for resolving complex mixtures.
- Compatibility with Mass Spectrometry: SFC is readily coupled with mass spectrometry (SFC-MS/MS), enabling highly sensitive and selective detection of target analytes.[3]

# **Experimental Protocols**

This section provides a detailed protocol for the chiral separation of **Pyrisoxazole** based on a validated method.[1]

- 1. Instrumentation and Materials
- SFC System: An ultra-high performance supercritical fluid chromatography (UHPSFC) system coupled with a tandem triple quadrupole mass spectrometer is recommended for optimal sensitivity and selectivity.[5]
- Chiral Column: A Chiralpak IA column (or equivalent amylose-based chiral stationary phase) is effective for the separation of **Pyrisoxazole** stereoisomers.[1]
- Mobile Phase:
  - Supercritical Carbon Dioxide (CO2)
  - Methanol (MeOH) as the co-solvent.
- Standards: Analytical standards of Pyrisoxazole enantiomers.
- Sample Preparation: A suitable extraction and clean-up method, such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), should be employed for complex matrices like soil and agricultural products.
- SFC-MS/MS Method Parameters

The following table summarizes the optimized conditions for the chiral separation of **Pyrisoxazole**.[1]



Parameter	Value	
Chromatographic Column	Chiralpak IA	
Mobile Phase	CO2/MeOH (75:25, v/v)	
Flow Rate	2.0 mL/min	
Column Temperature	35 °C	
Back Pressure	2400 psi	
Run Time	5 minutes	
Injection Volume	Dependent on sample concentration	
Detection	Tandem Mass Spectrometry (MS/MS)	

- 3. Sample Preparation Protocol (General Outline)
- Extraction: Homogenize the sample (e.g., cucumber, tomato, soil) and extract with an appropriate solvent system (e.g., acetonitrile).
- Clean-up: Perform a dispersive solid-phase extraction (d-SPE) step to remove interfering matrix components.
- Reconstitution: Evaporate the final extract to dryness and reconstitute in a suitable solvent compatible with the SFC mobile phase.
- Filtration: Filter the reconstituted sample through a 0.22  $\mu m$  filter before injection into the SFC system.

#### **Data Presentation**

The performance of the method was evaluated by determining the recovery of **Pyrisoxazole** from various matrices at different spiking levels.[1] The results are summarized in the table below.



Matrix	Spiking Level (mg/kg)	Average Recovery (%)
Cucumber	0.01	85.2 - 98.7
0.1	88.1 - 101.3	
1	90.5 - 103.2	_
5	92.3 - 105.6	-
Tomato	0.01	84.0 - 97.5
0.1	87.6 - 99.8	_
1	89.9 - 102.1	
5	91.5 - 104.3	_
Soil	0.01	86.1 - 99.2
0.1	88.9 - 101.8	_
1	91.2 - 104.5	-
5	93.0 - 105.1	_

Data adapted from a study on the stereoselective analysis of **Pyrisoxazole**.[1]

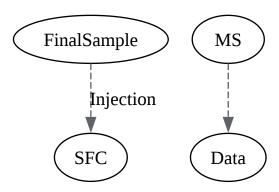
### **Results and Discussion**

The described SFC method successfully separates the stereoisomers of **Pyrisoxazole** within a short analysis time of 5 minutes.[1] The use of a Chiralpak IA column with a mobile phase of CO2 and methanol provides excellent resolution. The method demonstrates good accuracy with average recoveries ranging from 84.0% to 105.6% across different matrices and spiking levels.[1]

Studies have shown significant stereoselective dissipation of **Pyrisoxazole** in cucumber and tomato.[1] For instance, under foliar spraying conditions in cucumber, (-) **Pyrisoxazole** A and (-) **pyrisoxazole** B were observed to degrade preferentially.[1] Such findings underscore the importance of chiral separation methods for accurate environmental and agricultural assessments.



# **Visualization of Experimental Workflow**



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### References

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